

Stability and Storage of 2-Ethoxy-5-nitropyridine: A Technical Guide

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Compound of Interest

Compound Name: **2-Ethoxy-5-nitropyridine**

Cat. No.: **B183313**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for the chemical compound **2-Ethoxy-5-nitropyridine**. While specific proprietary stability studies on this compound are not publicly available, this document synthesizes information from safety data sheets, supplier recommendations, and established principles of pharmaceutical stability testing to offer a robust framework for its handling, storage, and stability assessment. The provided experimental protocols are based on industry-standard forced degradation studies and can be adapted to generate specific stability data for **2-Ethoxy-5-nitropyridine**.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-Ethoxy-5-nitropyridine** is presented in Table 1. Understanding these properties is fundamental to its stable handling and storage.

Property	Value
Molecular Formula	C ₇ H ₈ N ₂ O ₃
Molecular Weight	168.15 g/mol
Appearance	White to light yellow crystalline powder
Melting Point	90-94 °C
Purity	Typically >98.0% (GC)

Recommended Storage Conditions

Proper storage is crucial to maintain the integrity and purity of **2-Ethoxy-5-nitropyridine**. The general and long-term storage recommendations are summarized in Table 2.

Condition	Recommendation	Rationale
Temperature	Store at room temperature. For long-term storage, a cool and dark place, preferably at <15°C, is recommended. Some suppliers suggest storage at 0-8°C.	To minimize the potential for thermal degradation over extended periods.
Atmosphere	Store in a tightly sealed container.	To prevent exposure to moisture and atmospheric contaminants.
Light	Protect from light.	Aromatic nitro compounds can be sensitive to light and may undergo photodegradation.
Ventilation	Store in a well-ventilated area.	To ensure a safe storage environment, especially given the compound's potential for irritation.

Stability Profile

While specific kinetic data on the degradation of **2-Ethoxy-5-nitropyridine** is not available in the public domain, a stability profile can be inferred from its chemical structure and data on analogous compounds, such as other nitropyridines. The compound is expected to be stable under normal storage conditions. However, it may be susceptible to degradation under stress conditions.

Forced degradation studies are essential to identify potential degradation products and establish the intrinsic stability of the molecule. These studies involve exposing the compound to conditions more severe than accelerated stability testing. A summary of expected stability under forced degradation conditions is provided in Table 3.

Stress Condition	Expected Stability	Potential Degradation Pathway
Acidic Hydrolysis	Potential for degradation, likely requiring elevated temperatures.	Hydrolysis of the ethoxy group to form 2-hydroxy-5-nitropyridine.
Alkaline Hydrolysis	Potential for degradation.	Similar to acidic hydrolysis, leading to 2-hydroxy-5-nitropyridine.
Oxidative	Potential for degradation.	Oxidation of the ethoxy group or the pyridine ring.
Thermal	Stable at recommended storage temperatures. Degradation may occur at elevated temperatures.	Decomposition of the molecule.
Photolytic	Potential for degradation.	Aromatic nitro compounds can undergo complex degradation pathways upon exposure to UV light.

Experimental Protocols for Forced Degradation Studies

The following are detailed, generalized protocols for conducting forced degradation studies on **2-Ethoxy-5-nitropyridine**. These protocols should be adapted and optimized based on the specific experimental setup and analytical instrumentation. The goal is to achieve 5-20% degradation of the active pharmaceutical ingredient (API).

General Stock Solution Preparation

Prepare a stock solution of **2-Ethoxy-5-nitropyridine** in a suitable solvent (e.g., acetonitrile or methanol) at a concentration of approximately 1 mg/mL. This stock solution will be used for the subsequent stress studies.

Acidic Hydrolysis

- To 1 mL of the stock solution, add 1 mL of 0.1 M hydrochloric acid.
- Keep the solution at 60°C for 24 hours.
- After the incubation period, cool the solution to room temperature.
- Neutralize the solution with an appropriate volume of 0.1 M sodium hydroxide.
- Dilute the solution to a suitable concentration with the mobile phase of the analytical method.
- Analyze the sample using a stability-indicating HPLC method.

Alkaline Hydrolysis

- To 1 mL of the stock solution, add 1 mL of 0.1 M sodium hydroxide.
- Keep the solution at 60°C for 24 hours.
- After the incubation period, cool the solution to room temperature.
- Neutralize the solution with an appropriate volume of 0.1 M hydrochloric acid.

- Dilute the solution to a suitable concentration with the mobile phase.
- Analyze the sample using a stability-indicating HPLC method.

Oxidative Degradation

- To 1 mL of the stock solution, add 1 mL of 3% hydrogen peroxide.
- Keep the solution at room temperature for 24 hours, protected from light.
- After the incubation period, dilute the solution to a suitable concentration with the mobile phase.
- Analyze the sample using a stability-indicating HPLC method.

Thermal Degradation

- Place a known amount of solid **2-Ethoxy-5-nitropyridine** in a controlled temperature oven at 80°C for 48 hours.
- After the exposure period, allow the sample to cool to room temperature.
- Prepare a solution of the stressed solid at a known concentration in a suitable solvent.
- Dilute the solution to a suitable concentration with the mobile phase.
- Analyze the sample using a stability-indicating HPLC method.

Photolytic Degradation

- Expose a known amount of solid **2-Ethoxy-5-nitropyridine** and a solution of the compound (e.g., 1 mg/mL in acetonitrile) to a light source providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.
- A control sample should be kept in the dark under the same temperature conditions.
- After the exposure period, prepare a solution of the solid sample and dilute the stressed solution to a suitable concentration with the mobile phase.

- Analyze the samples using a stability-indicating HPLC method.

Analytical Methodology for Stability Assessment

A validated stability-indicating analytical method is crucial for the accurate assessment of **2-Ethoxy-5-nitropyridine** and its degradation products. High-Performance Liquid Chromatography (HPLC) with UV detection is a common and suitable technique.

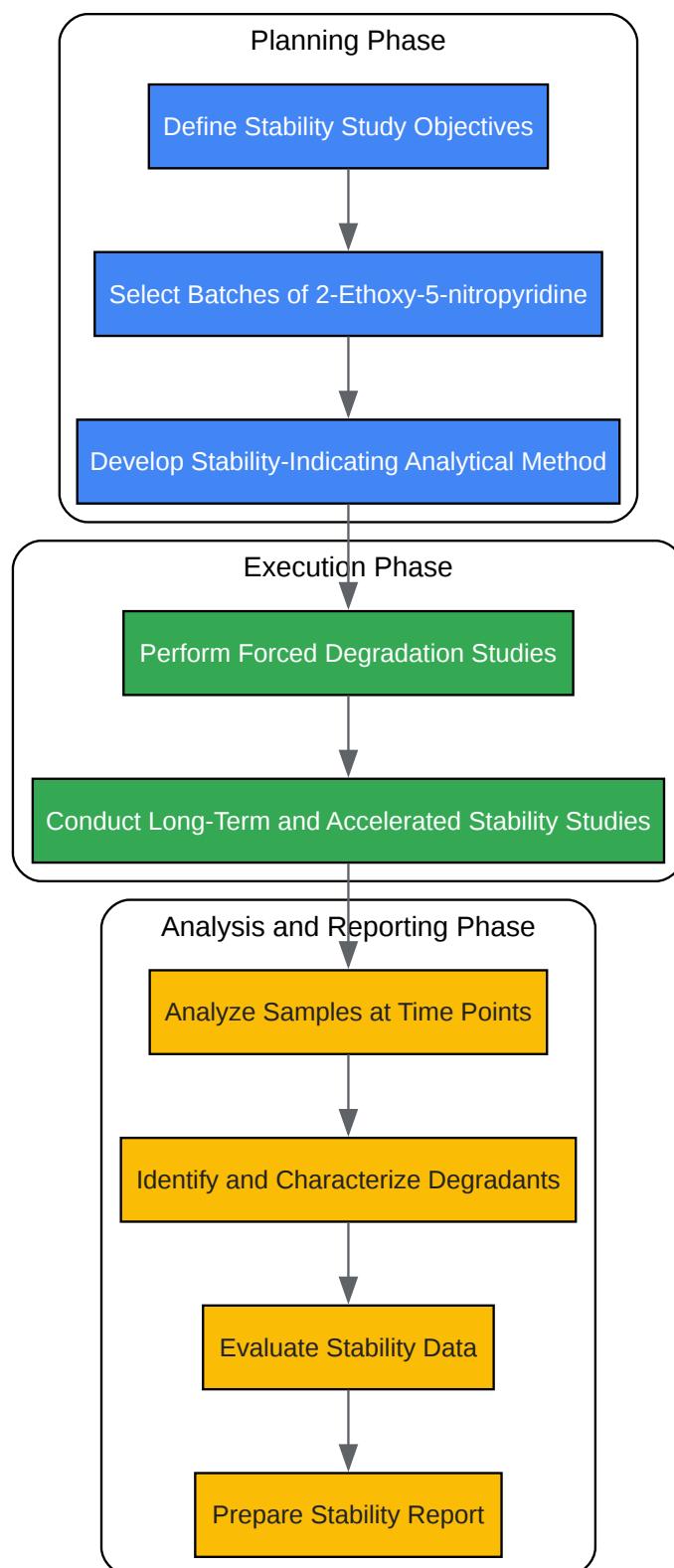
Example HPLC Method Parameters:

- Column: C18, 4.6 x 150 mm, 5 μ m
- Mobile Phase: A gradient mixture of acetonitrile and a buffered aqueous solution (e.g., phosphate buffer at pH 3).
- Flow Rate: 1.0 mL/min
- Detection Wavelength: Determined by the UV spectrum of **2-Ethoxy-5-nitropyridine**.
- Column Temperature: 30°C
- Injection Volume: 10 μ L

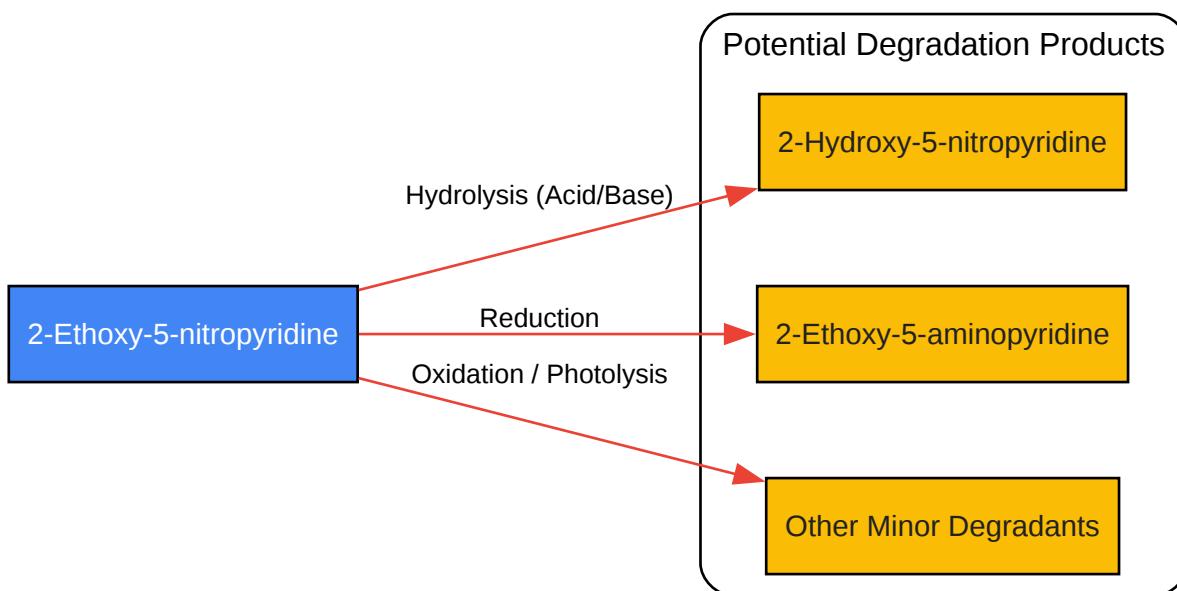
The method must be validated according to ICH guidelines to ensure it is specific, accurate, precise, linear, and robust for the quantification of **2-Ethoxy-5-nitropyridine** in the presence of its degradation products.

Visualizations

The following diagrams illustrate the logical workflow of a stability study and a hypothetical degradation pathway for **2-Ethoxy-5-nitropyridine**.

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Caption: Logical workflow for a comprehensive stability study of a chemical compound.



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Caption: Hypothetical degradation pathways for **2-Ethoxy-5-nitropyridine** under stress conditions.

Conclusion

2-Ethoxy-5-nitropyridine is a stable compound under recommended storage conditions. However, for its use in research and drug development, a thorough understanding of its stability profile under various stress conditions is essential. This guide provides the necessary framework for handling, storing, and conducting stability assessments of **2-Ethoxy-5-nitropyridine**. The detailed experimental protocols for forced degradation studies, coupled with a suitable stability-indicating analytical method, will enable researchers to generate the specific data required to ensure the quality, safety, and efficacy of their work. It is imperative to perform these studies to identify potential degradants and establish a comprehensive stability profile for this important chemical intermediate.

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